

In-Depth Technical Guide: 1-Isocyanato-2-methoxyethane (CAS 42170-95-6)

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Compound of Interest

Compound Name: 1-Isocyanato-2-methoxyethane

Cat. No.: B1285219

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **1-Isocyanato-2-methoxyethane** (CAS 42170-95-6). The information is compiled for use in research, drug development, and other scientific applications, with a focus on presenting clear, quantitative data and outlining relevant experimental contexts.

Chemical Identity and Physical Properties

1-Isocyanato-2-methoxyethane is an organic compound containing both an isocyanate and an ether functional group.[1] The isocyanate group is highly reactive, making this compound a versatile intermediate in organic synthesis.[1]

Table 1: Physical and Chemical Properties of **1-Isocyanato-2-methoxyethane**

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ NO ₂	[2][3][4][5]
Molecular Weight	101.10 g/mol	[2][3][4][5]
Boiling Point	115.4 ± 23.0 °C at 760 mmHg	[6]
123-124 °C	[5]	
Density	1.0 ± 0.1 g/cm ³	[6]
Flash Point	29.5 ± 17.1 °C	[6]
Vapor Pressure	19.0 ± 0.2 mmHg at 25°C	[6]
Refractive Index	1.416	[6]
LogP (Octanol-Water Partition Coefficient)	0.84	[6]
Topological Polar Surface Area	38.7 Å ²	[3]
Rotatable Bond Count	3	[3]
Hydrogen Bond Acceptor Count	3	[3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Distinctive	[1]

Spectroscopic and Analytical Data

While specific spectroscopic data sets for **1-Isocyanato-2-methoxyethane** are not readily available in the public domain, the following identifiers can be used for database searches and analytical characterization.

Table 2: Spectroscopic and Analytical Identifiers

Identifier	Value
SMILES	COCCN=C=O
InChI	InChI=1S/C4H7NO2/c1-7-3-2-5-4-6/h2-3H2,1H3
InChIKey	IVMHNKJWTRJTRU-UHFFFAOYSA-N

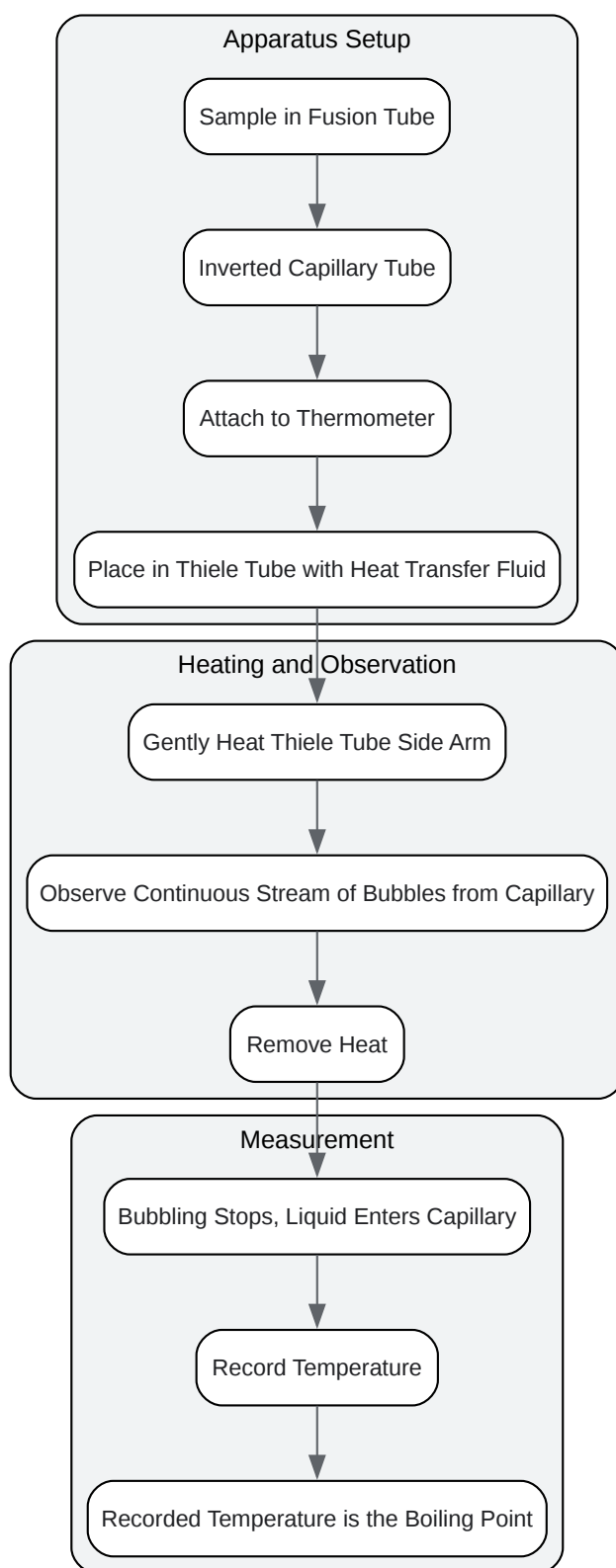
Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Isocyanato-2-methoxyethane** are not published in readily accessible literature. However, standard methodologies for liquid organic compounds would be employed.

Boiling Point Determination (General Protocol)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[7] A common method for its determination is the distillation method or the Thiele tube method.^{[7][8][9]}

Workflow for Boiling Point Determination using Thiele Tube



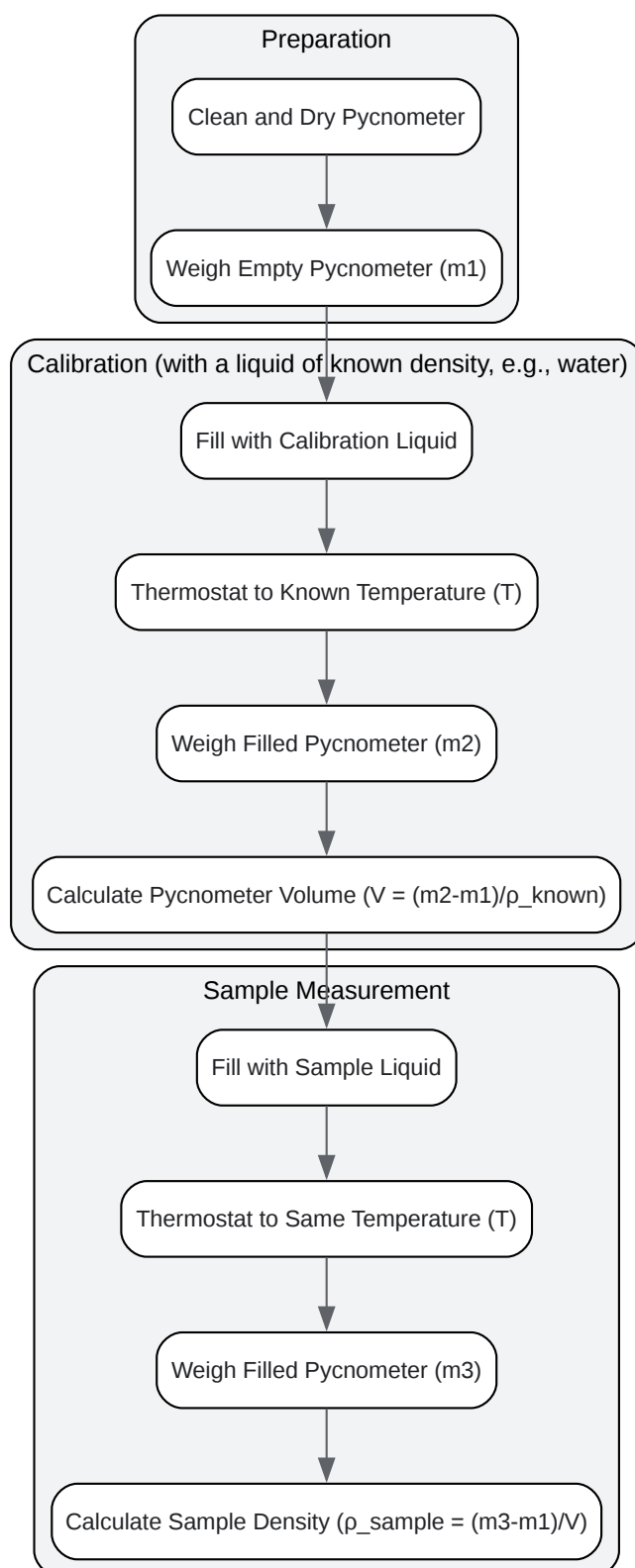
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Caption: General workflow for boiling point determination using a Thiele tube.

Density Measurement (General Protocol)

The density of a liquid, its mass per unit volume, can be determined using several methods, including pycnometry or a vibrating tube density meter.[\[10\]](#)[\[11\]](#)

Workflow for Density Measurement using a Pycnometer



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Caption: General workflow for determining liquid density using a pycnometer.

Potential Biological Activity: Vasopressin Receptor Antagonism

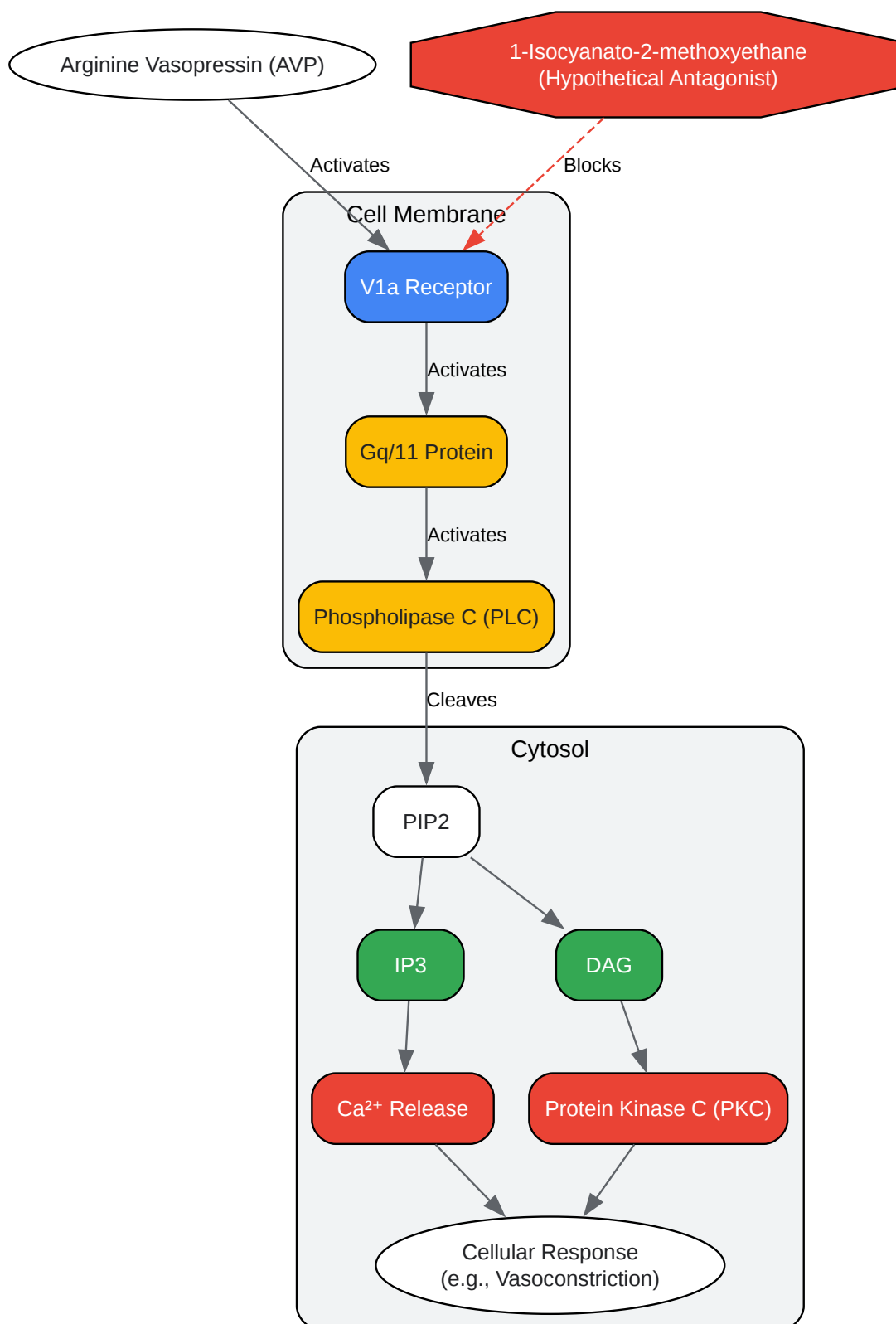
Some chemical library databases note that **1-Isocyanato-2-methoxyethane** may be used as a vasopressin receptor inhibitor. However, at the time of this writing, no peer-reviewed studies or bioassay data are publicly available to substantiate this claim. For drug development professionals, this represents a potential, yet unverified, area of investigation.

Vasopressin receptor antagonists are of interest for treating conditions such as hyponatremia, congestive heart failure, and cirrhosis.^[12] They primarily target the V1a and V2 receptors.

V1a Receptor Signaling Pathway (Hypothetical Target)

The V1a receptor is a G-protein coupled receptor (GPCR) that, upon binding to vasopressin, activates the Gq/11 protein. This initiates a signaling cascade leading to vasoconstriction and other physiological effects. An antagonist would block this initial binding step.

V1a Receptor Signaling Pathway



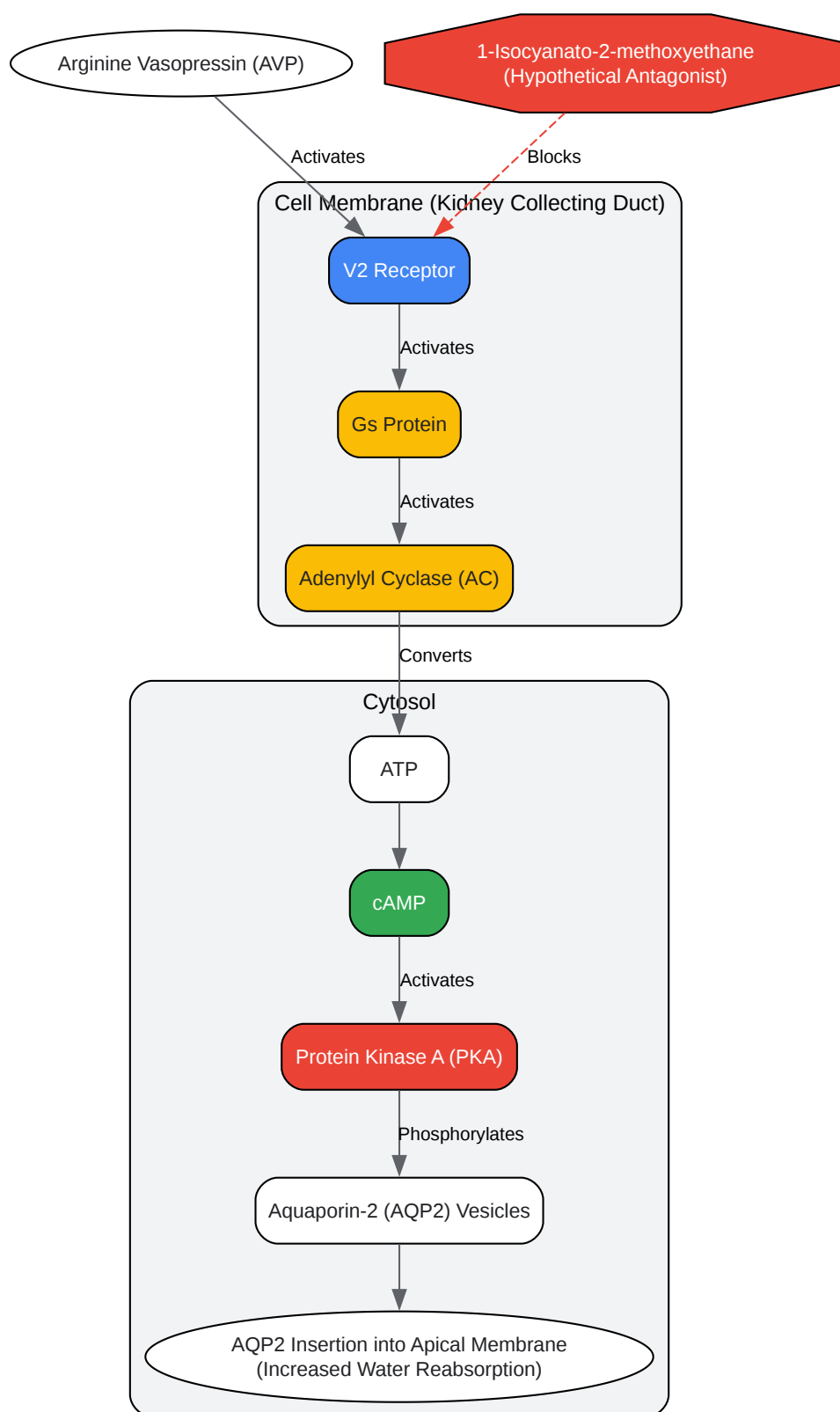
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Caption: Hypothetical antagonism of the vasopressin V1a receptor signaling pathway.

V2 Receptor Signaling Pathway (Hypothetical Target)

The V2 receptor is also a GPCR, primarily located in the kidney's collecting ducts. It couples to the Gs protein, leading to an increase in cyclic AMP (cAMP) and the insertion of aquaporin-2 water channels into the cell membrane, which promotes water reabsorption.

V2 Receptor Signaling Pathway



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Caption: Hypothetical antagonism of the vasopressin V2 receptor signaling pathway.

Reactivity and Safety

Isocyanates are a class of highly reactive compounds. The electrophilic carbon atom in the $\text{N}=\text{C}=\text{O}$ group readily reacts with nucleophiles such as alcohols, amines, and water. This reactivity is the basis for their use in the synthesis of polyurethanes, ureas, and other polymers. Due to this reactivity, **1-Isocyanato-2-methoxyethane** is expected to be sensitive to moisture.

Safety Precautions:

Isocyanates are potent irritants to the mucous membranes of the eyes, gastrointestinal tract, and respiratory tract.[13] Dermal and respiratory exposure can lead to sensitization, which can cause severe asthma-like reactions upon subsequent exposure, even at very low concentrations.[13]

- Handling: Should be handled in a well-ventilated fume hood.[14][15]
- Personal Protective Equipment (PPE): Chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat are mandatory.[2][15] For tasks with a risk of aerosol generation, appropriate respiratory protection should be used.[2]
- Storage: Store in a tightly sealed container in a cool, dry place, away from moisture and incompatible materials such as alcohols, amines, and strong bases.
- Spills: Absorb spills with an inert material and dispose of as hazardous waste. Do not use water to clean up spills.

This guide is intended for informational purposes for trained professionals. All laboratory work should be conducted with a thorough risk assessment and adherence to institutional safety protocols.

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